

2-Methylpropanoate safety and handling in a lab setting

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An in-depth technical guide on the safe handling and laboratory use of methyl **2-methylpropanoate**, designed for researchers, scientists, and drug development professionals.

Introduction

Methyl **2-methylpropanoate**, also commonly known as methyl isobutyrate, is an ester with the chemical formula $C_5H_{10}O_2$. It is a colorless liquid with a characteristic fruity, sweet odor, reminiscent of apples or pineapple.[1] In laboratory settings, it is primarily used as a solvent and as a reference standard. Its presence has been detected in various natural sources, including fruits and herbs.[1]

This guide provides comprehensive technical information on the safe handling, storage, and disposal of methyl **2-methylpropanoate** in a laboratory environment. It outlines the substance's physical and chemical properties, potential hazards, toxicological data, and emergency procedures to ensure the safety of laboratory personnel.

Physical and Chemical Properties

The physical and chemical properties of methyl **2-methylpropanoate** and related compounds are summarized in the table below. This data is crucial for understanding its behavior under various laboratory conditions and for conducting a thorough risk assessment.



Property	Methyl 2- methylpropanoate	2-Methylpropyl propanoate	Isobutyl isobutyrate
Synonyms	Methyl isobutyrate	Isobutyl propionate	IBIB
CAS Number	547-63-7	540-42-1	97-85-8
Molecular Formula	C5H10O2	C7H14O2	C ₈ H ₁₆ O ₂
Molar Mass	102.13 g/mol	130.18 g/mol [2]	144.21 g/mol
Appearance	Colorless liquid[2]	Colorless liquid[2]	Colorless liquid
Density	0.89 g/mL at 25 °C	0.869 g/mL at 25 °C[2]	0.855 g/mL at 25 °C[3]
Boiling Point	92 °C	66.5 °C[2]	145-152 °C[3]
Melting Point	-85 °C[4]	-71 °C[2]	-81 °C[3]
Flash Point	13 °C (55.4 °F)[5]	26 °C (80 °F)[2]	41 °C (106 °F)
Vapor Pressure	80 mbar at 20 °C[6]	7.85 mmHg at 25 °C[2]	3.2 mmHg at 25 °C
Solubility in Water	1.7 g/L	1.7 g/L[2]	1 g/L at 20 °C[3]
Explosive Limits	2.4% - 13.0% (V)	1.1% - 7.5% (V)[2]	0.8% - 6.7% (V)
Refractive Index	n20/D 1.384	n20/D 1.397[2]	n20/D 1.398[3]

Hazard Identification and Toxicology

Methyl **2-methylpropanoate** is classified as a highly flammable liquid and vapor.[6] It can cause skin and eye irritation.[6] While it is considered to have low acute toxicity, inhalation of high concentrations of vapor may cause respiratory irritation.

Acute Toxicity Data

The following table summarizes the available acute toxicity data for related compounds, as specific data for methyl **2-methylpropanoate** is limited.



Compound	Route	Species	LD50/LC50 Value	Reference
2-Methylpropyl propanoate	Oral	Rabbit	5599 mg/kg[2]	[2]
Isobutyl isobutyrate	Oral	Rat	12800 mg/kg[3]	[3]
Isobutyl isobutyrate	Oral	Mouse	12750 mg/kg[3]	[3]
Methyl Acrylate	Oral	Rat	768 mg/kg bw[7]	OECD TG 401 (equivalent)[7]
Methyl Acrylate	Dermal	Rabbit	1250 mg/kg bw[7]	Occlusive dermal application[7]
Methyl Acrylate	Inhalation	Rat	5.7 mg/L/4- hours[7]	OECD TG 403 (equivalent)[7]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are based on standardized OECD guidelines.

Acute Oral Toxicity (based on OECD TG 401)

The acute oral toxicity of a substance is typically determined by administering the substance in graduated doses to several groups of experimental animals, with one dose level per group.

- Test Animals: Healthy, young adult rats of a single strain are used.
- Dosage: At least three dose levels are chosen to result in a range of toxic effects. The substance is administered in a single dose by gavage.
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Body weight is recorded weekly.



 Data Analysis: The LD50 (the dose causing mortality in 50% of the test animals) is calculated.

Acute Dermal Toxicity (based on OECD TG 402)

- Test Animals: Rats, rabbits, or guinea pigs with healthy, intact skin are used.
- Application: The substance is applied uniformly over a shaved area of the skin (at least 10% of the body surface area) and held in contact with the skin with a porous gauze dressing for 24 hours.
- Observation: Animals are observed for mortality and signs of skin irritation and systemic toxicity for 14 days.
- Data Analysis: The dermal LD50 is determined.

Acute Inhalation Toxicity (based on OECD TG 403)

- Test Animals: Young adult rats are the preferred species.
- Exposure: Animals are exposed to the substance, either as a gas, vapor, or aerosol, in a specially constructed inhalation chamber for a fixed period (typically 4 hours).
- Concentration: Several groups of animals are exposed to different concentrations of the test substance.
- Observation: Animals are observed for signs of toxicity during and after exposure for a period of 14 days.
- Data Analysis: The LC50 (the concentration causing mortality in 50% of the test animals) is calculated.

Safe Handling and Storage Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[5][8]
- Use non-sparking tools and explosion-proof equipment.[8][9]

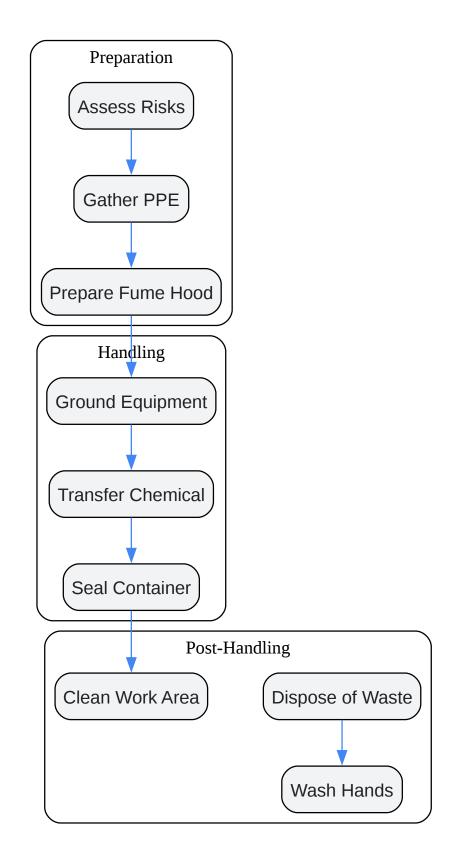
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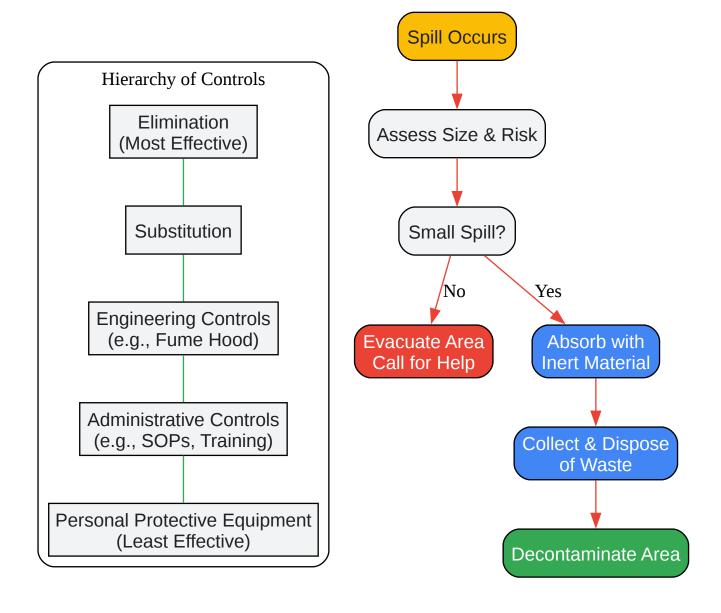


- Ground and bond containers when transferring material to prevent static discharge.[9][10]
- Avoid contact with skin and eyes.[8][11]
- Avoid inhalation of vapor or mist.[11]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][8][10] No smoking in the handling area.[8][9][11]









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